

In-depth Technical Guide: (+-)-5,6-Epoxy-5,6-dihydroquinoline

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Compound of Interest

Compound Name: (+-)-5,6-Epoxy-5,6-dihydroquinoline

Cat. No.: B137820

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CAS Number: 130536-37-7

Molecular Formula: C₉H₇NO

Executive Summary

(+)-5,6-Epoxy-5,6-dihydroquinoline is a heterocyclic organic compound containing a quinoline core structure that has been modified to include an epoxide ring. This technical guide provides a comprehensive overview of the available information on this compound, intended for researchers, scientists, and drug development professionals. Due to the limited specific data available for this particular molecule, this guide also incorporates general information on the synthesis and biological activities of the broader classes of dihydroquinolines and epoxyquinoids to provide a contextual framework.

Chemical Properties and Synthesis

While specific spectroscopic and physicochemical data for **(+)-5,6-Epoxy-5,6-dihydroquinoline** is not extensively reported in publicly available literature, its structure suggests it is a relatively stable epoxide. The synthesis of similar dihydroquinoline and epoxyquinoline derivatives often involves multi-step processes.

General Synthetic Approach for Dihydroquinolines:

The synthesis of dihydroquinoline scaffolds can be achieved through various methods, including the reduction of the corresponding quinoline. A common approach involves catalytic hydrogenation. For instance, 5,6,7,8-tetrahydroquinoline can be synthesized from quinoline via a catalytic hydrogenation reaction followed by an isomerization reaction.

General Synthetic Approach for Epoxides:

Epoxidation of the double bond in a dihydroquinoline precursor would be a logical step to introduce the epoxy functional group. Reagents such as meta-chloroperoxybenzoic acid (m-CPBA) are commonly used for the epoxidation of alkenes. The stereochemistry of the resulting epoxide would depend on the facial selectivity of the epoxidizing agent's approach to the double bond.

Hypothetical Synthesis Workflow:

A potential, though not experimentally verified, synthetic workflow for **(+)-5,6-Epoxy-5,6-dihydroquinoline** could be conceptualized as follows:

Caption: Hypothetical synthesis of **(+)-5,6-Epoxy-5,6-dihydroquinoline**.

Biological Activity and Potential Applications

Specific biological activity data for **(+)-5,6-Epoxy-5,6-dihydroquinoline** is scarce in the scientific literature. However, the broader classes of quinoline, dihydroquinoline, and epoxy-containing compounds have been extensively studied and exhibit a wide range of pharmacological activities.

General Biological Activities of Dihydroquinolines and Quinolines:

Derivatives of quinoline and its partially saturated analogs, such as dihydroquinolines, are known to possess a diverse array of biological activities, including:

- Anticancer: Some dihydroquinoline derivatives have shown potential as anticancer agents.^[1]
- Antibacterial: The quinoline scaffold is a core component of several antibacterial drugs.^[2]
- Inhibitors of Lipid Peroxidation: Certain 1,2-dihydroquinoline derivatives have been identified as potent inhibitors of lipid peroxidation.^[3]

- NADPH Oxidase Inhibitors: Some quinoline and quinolinone derivatives have been evaluated as inhibitors of NADPH oxidases.[4]

General Biological Activities of Epoxides:

The epoxide functional group is a key feature in many biologically active natural products and synthetic compounds. The strained three-membered ring makes them susceptible to nucleophilic ring-opening, which can lead to covalent interactions with biological macromolecules such as proteins and DNA. This reactivity is the basis for the mechanism of action of some drugs, but can also be associated with toxicity.

Potential Signaling Pathway Involvement (Hypothetical):

Given the known activities of related compounds, one could speculate that if **(+)-5,6-Epoxy-5,6-dihydroquinoline** possesses biological activity, it might interact with various signaling pathways. For example, if it were to exhibit anticancer properties, it could potentially modulate pathways involved in cell proliferation, apoptosis, or angiogenesis. A hypothetical workflow for investigating such an activity is presented below.

Caption: Experimental workflow for investigating anticancer activity.

Quantitative Data

A thorough search of scientific databases and chemical supplier information did not yield any specific quantitative data (e.g., IC₅₀, K_i, LD₅₀) for **(+)-5,6-Epoxy-5,6-dihydroquinoline**. The following table is provided as a template for organizing such data should it become available through future research.

Parameter	Value	Assay Conditions	Reference
IC ₅₀	Data not available		
K _i	Data not available		
LD ₅₀	Data not available		
Purity	>95% (typical)	As per supplier	Commercial Suppliers

Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and biological evaluation of **(+)-5,6-Epoxy-5,6-dihydroquinoline** are not available in the public domain. Researchers interested in working with this compound would need to develop and optimize their own protocols based on general methods for the synthesis of related dihydroquinolines and epoxides, and standard assays for the biological activities of interest.

A general protocol for the epoxidation of a dihydroquinoline precursor might involve the following steps:

- **Dissolution:** Dissolve the dihydroquinoline starting material in a suitable aprotic solvent (e.g., dichloromethane).
- **Cooling:** Cool the solution in an ice bath to 0°C.
- **Reagent Addition:** Add an epoxidizing agent (e.g., m-CPBA) portion-wise while monitoring the temperature.
- **Reaction Monitoring:** Monitor the reaction progress by thin-layer chromatography (TLC).
- **Workup:** Upon completion, quench the reaction with a reducing agent (e.g., sodium thiosulfate solution) and wash the organic layer with a basic aqueous solution (e.g., sodium bicarbonate) and brine.
- **Purification:** Dry the organic layer over an anhydrous salt (e.g., sodium sulfate), filter, and concentrate under reduced pressure. Purify the crude product by column chromatography.

Conclusion

(+)-5,6-Epoxy-5,6-dihydroquinoline represents a chemical entity with potential for further investigation, given the rich pharmacology of the broader quinoline and epoxide classes of compounds. However, there is a significant lack of specific data on its synthesis, properties, and biological effects. This guide has aimed to provide a comprehensive overview of the currently available information and to place the compound in the context of related chemical structures. It is hoped that this will serve as a valuable resource for stimulating and guiding

future research into this and similar molecules. Further experimental work is necessary to elucidate the chemical and biological profile of **(+)-5,6-Epoxy-5,6-dihydroquinoline**.

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